

Application Notes and Protocols for Supercritical Fluid Extraction of Carquejol

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Compound of Interest

Compound Name: *Carquejol*
Cat. No.: B3061002

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Introduction

Carquejol, a monoterpenic alcohol, and its acetate derivative are primary bioactive compounds found in the essential oil of *Baccharis trimera* (Less.) DC., a plant native to South America commonly known as "carqueja".^[1] Traditionally, infusions of *Baccharis trimera* have been used for their medicinal properties, including anti-inflammatory, analgesic, and digestive benefits.^[1] Supercritical Fluid Extraction (SFE) with carbon dioxide (CO₂) is a green and efficient technology for obtaining high-quality essential oils, as it avoids the use of organic solvents and operates at low temperatures, preserving thermolabile compounds.^[2]

These application notes provide a comprehensive overview and detailed protocols for the extraction of **Carquejol** from *Baccharis trimera* using SFE, as well as its subsequent analysis.

Data Presentation

Supercritical Fluid Extraction Parameters and Yields

The efficiency of SFE is highly dependent on parameters such as pressure, temperature, and CO₂ flow rate. The following tables summarize quantitative data from various studies on the SFE of essential oil from *Baccharis trimera*.

Table 1: Influence of SFE Parameters on Total Essential Oil Yield from *Baccharis trimera*

Pressure (bar)	Temperatur e (°C)	CO ₂ Flow Rate (g/min)	Extraction Time (h)	Total Yield (% w/w)	Reference
100 - 300	30	8.33	up to 6	0.34 - 2.07	[2]
100 - 300	40	8.33	up to 6	0.34 - 2.07	[2]
90	40	0.002	-	1.72	[3][4]
90	50	0.002	-	-	[3][4]
90	60	0.002	-	2.34	[3][4]
150	40	-	-	Best results	[2]

Table 2: Composition of Baccharis trimera Essential Oil Obtained by SFE

Compound	Relative Abundance (%)	SFE Conditions	Reference
Carquejyl acetate	71.4	Not specified	[1]
Carquejol	0.5	Not specified	[1]
d-limonene	Present	90 bar, 50°C	[3]
trans-β-ocimene	Present	90 bar, 50°C	[3]
Germacrene	Present	90 bar, 50°C	[3]
beta-elemene	Present	90 bar, 50°C	[3]
δ-cadinene	Present	90 bar, 50°C	[3]
Palustrol	Present	90 bar, 50°C	[3]
β-eudesmol	Present	90 bar, 50°C	[3]

Experimental Protocols

Protocol 1: Supercritical Fluid Extraction of Carquejol from Baccharis trimera

1. Plant Material Preparation:

- Aerial parts of Baccharis trimera are collected, preferably during the blooming stage.
- The plant material is air-dried in a well-ventilated area, protected from direct sunlight, until a constant weight is achieved.
- The dried material is then ground to a uniform particle size (e.g., 0.5 mm) to increase the surface area for extraction.

2. Supercritical Fluid Extraction Procedure:

- Weigh approximately 100 g of the ground plant material and pack it into the SFE extractor vessel.
- The SFE system is purged with low-pressure CO₂ to remove air.
- The system is then pressurized and heated to the desired operating conditions (e.g., 150 bar and 40°C).^[2]
- Supercritical CO₂ is passed through the extractor vessel at a constant flow rate (e.g., 2 g/min).
- The extraction is carried out for a specified duration (e.g., 2 hours).
- The extract-laden supercritical CO₂ is depressurized in a separator, causing the CO₂ to return to its gaseous state and the essential oil to precipitate.
- The collected essential oil is weighed to determine the total yield.

Protocol 2: Quantification of Carquejol and Carquejyl Acetate by Gas Chromatography-Mass Spectrometry (GC-MS)

1. Sample Preparation:

- Dilute the obtained essential oil in a suitable solvent (e.g., hexane or ethanol) to a concentration of 1 mg/mL.[5]
- If necessary, an internal standard can be added for absolute quantification.

2. GC-MS Analysis:

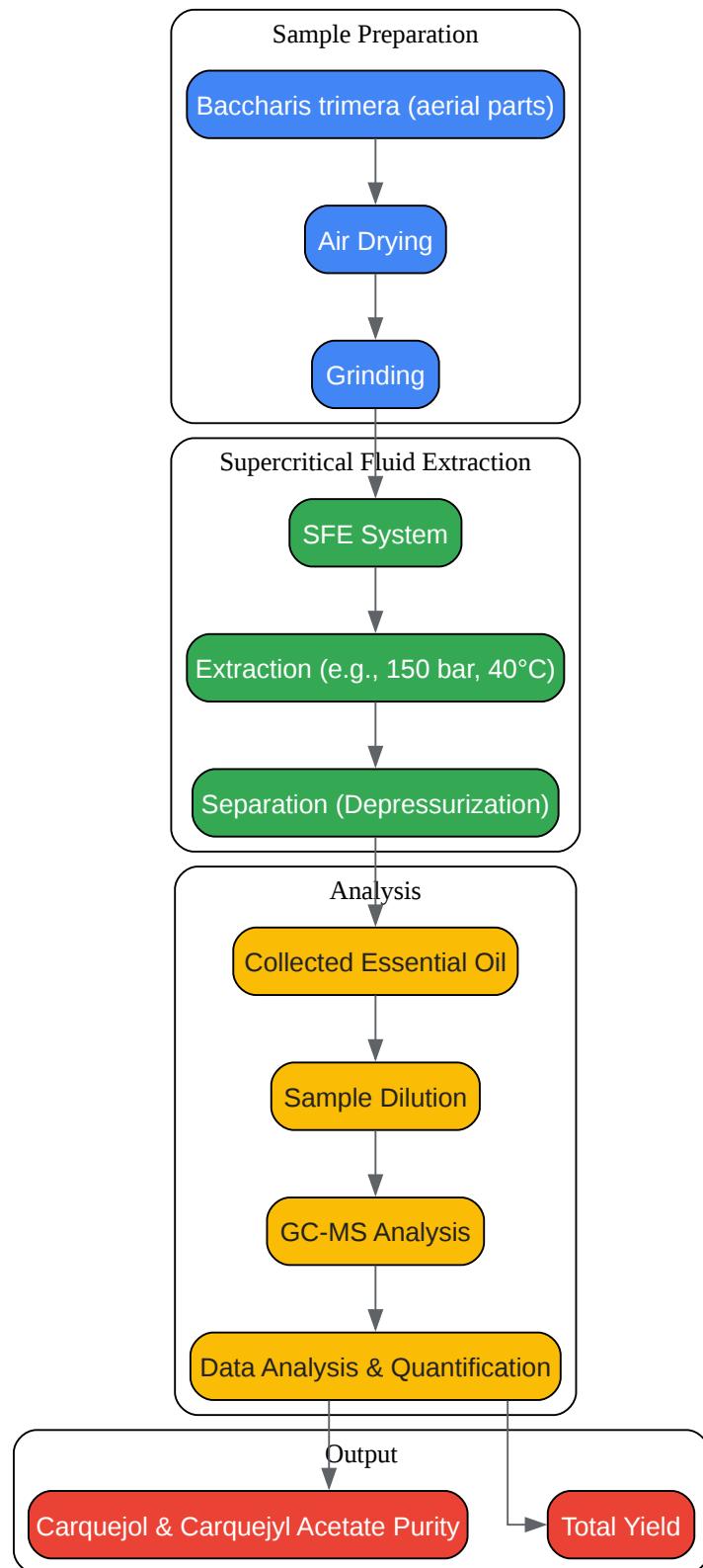
- Gas Chromatograph (GC) Conditions:[5][6]
 - Column: HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.[6]
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection Volume: 1 µL with a split ratio of 50:1.[5]
 - Injector Temperature: 250°C.[5]
 - Oven Temperature Program: Start at 60°C, ramp to 240°C at a rate of 3°C/min, and hold for 5 minutes.[6]
- Mass Spectrometer (MS) Conditions:[5]
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Ion Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Mass Range: Scan from m/z 40 to 500.

3. Data Analysis:

- Identify the peaks of **Carquejol** and carquejyl acetate by comparing their mass spectra with reference libraries (e.g., NIST, Wiley).[5]
- The relative percentage of each compound is calculated based on the peak area normalization method.

Visualizations

Experimental Workflow

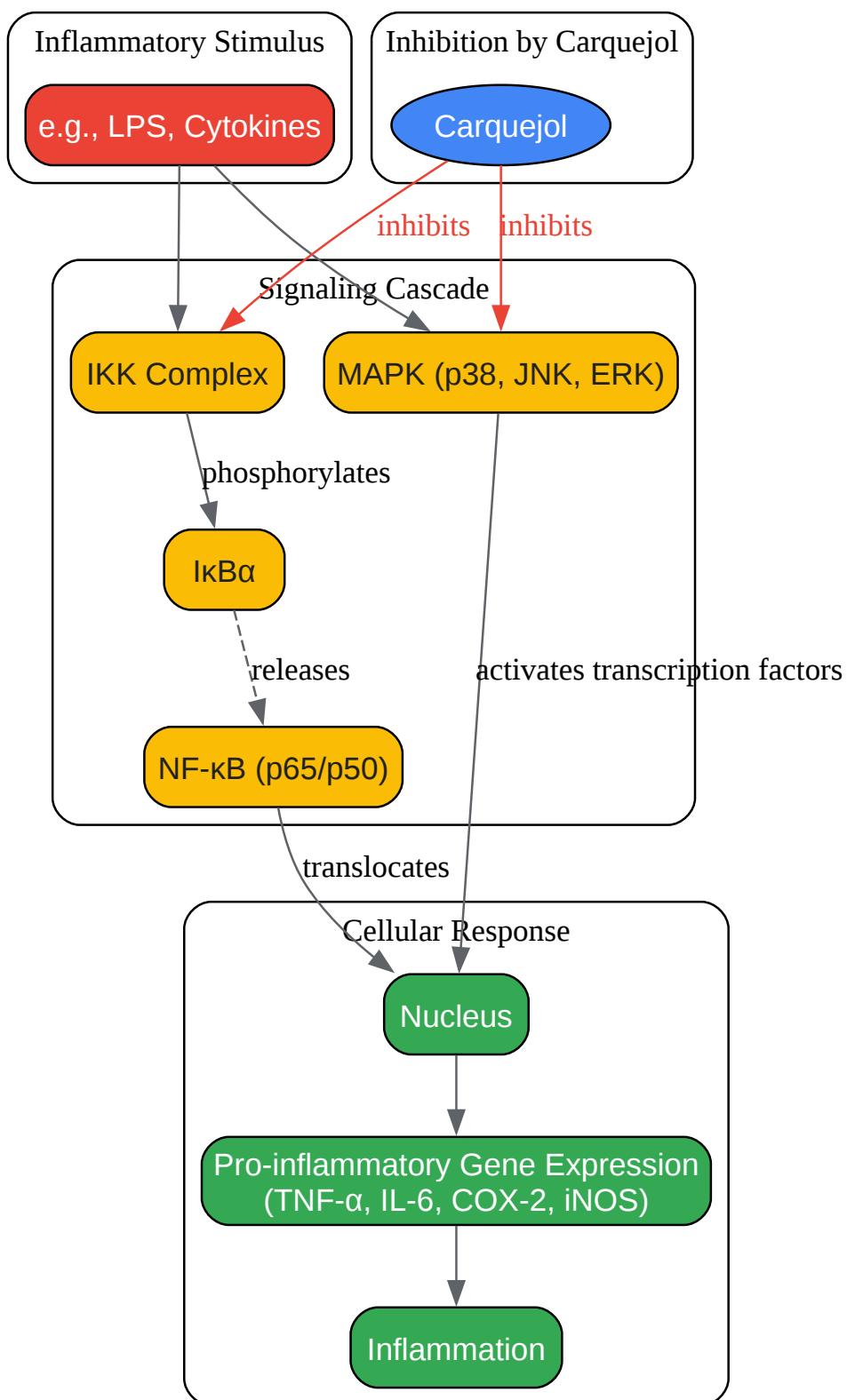


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Caption: Workflow for SFE of **Carquejol** from Baccharis trimera and subsequent analysis.

Hypothetical Signaling Pathway for Anti-inflammatory Action of **Carquejol**

Given the known anti-inflammatory properties of terpenes and Baccharis extracts, a plausible mechanism of action for **Carquejol** involves the modulation of key inflammatory signaling pathways such as NF- κ B and MAPK.

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Caption: Hypothetical anti-inflammatory signaling pathway modulated by **Carquejol**.

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